

4-Chloro-5-hydroxy-2-methylbenzonitrile CAS 1374308-83-4 properties

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Compound of Interest

Compound Name: 4-Chloro-5-hydroxy-2-methylbenzonitrile

CAS No.: 1374308-83-4

Cat. No.: B3034100

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Technical Whitepaper: 4-Chloro-5-hydroxy-2-methylbenzonitrile

A Critical Scaffold for SAR Exploration in Targeted Therapies

Executive Summary & Structural Significance

4-Chloro-5-hydroxy-2-methylbenzonitrile (CAS 1374308-83-4) is a trisubstituted benzene derivative serving as a versatile building block in modern drug discovery.^[1] Its structural uniqueness lies in the orthogonal reactivity of its three functional handles:

- The Phenolic Hydroxyl (-OH) at C5: A nucleophilic handle for etherification (e.g., Mitsunobu coupling, SNAr) or conversion to a leaving group (triflate) for cross-coupling.
- The Nitrile (-CN) at C1: A precursor to amides, amines, heterocycles (e.g., tetrazoles, oxadiazoles), or aldehydes.

- The Chlorine (-Cl) at C4: A steric modulator or a handle for palladium-catalyzed cross-coupling (Buchwald-Hartwig, Suzuki) under forcing conditions.

This compound is widely recognized in the industry as a Structure-Activity Relationship (SAR) probe, particularly in the optimization of KRAS G12C inhibitors (analogous to Sotorasib/Adagrasib scaffolds) and Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs) (analogous to Doravirine).

Physicochemical Profile

The following data aggregates experimental and predicted values essential for process handling and formulation.

Property	Value	Context
CAS Number	1374308-83-4	Unique Identifier
Molecular Formula	C ₈ H ₆ ClNO	-
Molecular Weight	167.59 g/mol	Fragment-like (Rule of 3 compliant)
Appearance	Off-white to pale beige solid	Phenolic oxidation sensitivity
Melting Point	148–152 °C	Crystalline stability
Predicted LogP	~2.3	Moderate lipophilicity
pKa (Phenol)	~7.8–8.2	Acidic due to electron-withdrawing CN/Cl
H-Bond Donors	1	(Phenolic OH)
H-Bond Acceptors	2	(Nitrile N, Phenolic O)

Synthetic Pathways

The synthesis of CAS 1374308-83-4 typically follows a demethylation strategy from the corresponding anisole precursor, ensuring regiochemical purity.

Route A: Demethylation of 4-Chloro-5-methoxy-2-methylbenzonitrile

This is the preferred industrial route due to the availability of the methoxy precursor and the avoidance of harsh nitration/reduction steps.

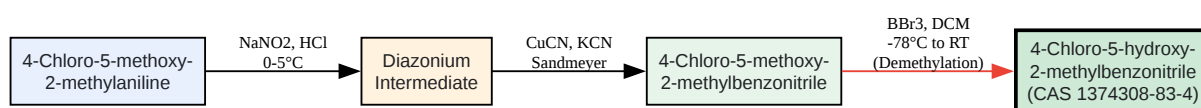
Step 1: Precursor Synthesis (Sandmeyer)

- Starting Material: 4-Chloro-5-methoxy-2-methylaniline.[1]
- Reagents: NaNO_2 , HCl (0–5°C), followed by CuCN/KCN (Sandmeyer Cyanation).
- Mechanism: Formation of the diazonium salt followed by radical-nucleophilic aromatic substitution.

Step 2: Demethylation (The Critical Step)

- Reagents: Boron Tribromide (BBr_3) in DCM at -78°C to RT OR Pyridine Hydrochloride ($\text{Py}\cdot\text{HCl}$) at 200°C (melt).
- Reaction: Cleavage of the methyl ether to reveal the free phenol.
- Purification: Acid-base extraction (soluble in NaOH , precipitates upon acidification).

Visualization: Synthetic Workflow



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Caption: Figure 1. Convergent synthetic route via Sandmeyer cyanation and BBr_3 -mediated demethylation.

Applications in Drug Discovery

This scaffold is utilized to explore "deep pocket" binding in kinase and GTPase inhibitors.

4.1. KRAS G12C Inhibitor Optimization

In the development of covalent KRAS G12C inhibitors (e.g., Sotorasib analogs), the "phenol" moiety is critical for interacting with the Switch II pocket.

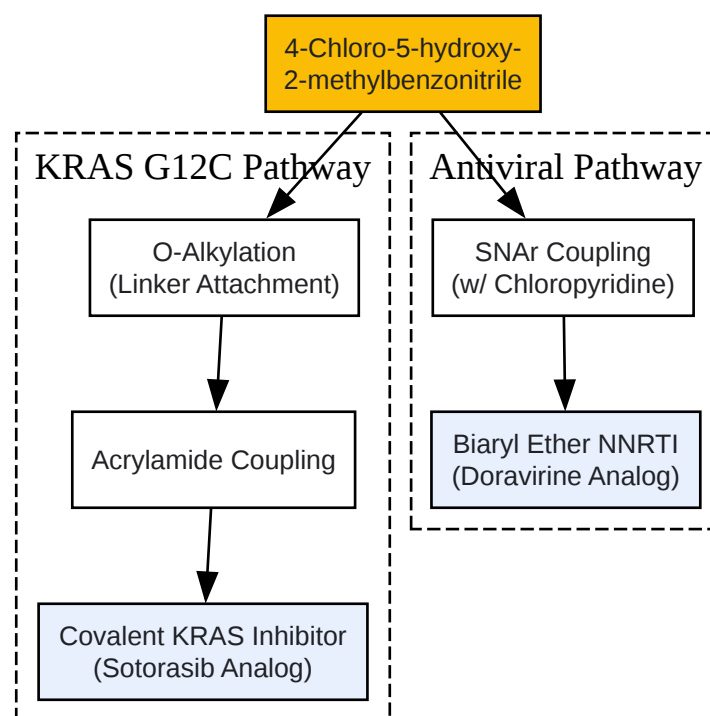
- Role: The 5-hydroxy group serves as the attachment point for the warhead (e.g., acrylamide linkers) or as a hydrogen bond donor to backbone residues (e.g., Arg68 or Tyr96).
- SAR Logic: Researchers substitute the standard 2-fluoro-6-hydroxyphenyl ring (found in Sotorasib) with **4-chloro-5-hydroxy-2-methylbenzonitrile** to test:
 - Electronic Effects: The electron-withdrawing nitrile increases the acidity of the phenol, potentially strengthening H-bonds.
 - Steric Fit: The 2-methyl group probes the tolerance of the hydrophobic sub-pocket.

4.2. NNRTI Antivirals (Doravirine Analogs)

The compound is structurally related to the biaryl ether core of Doravirine (Pifeltro).

- Workflow: The phenol is coupled with a chloropyridine or triazolinone derivative via an SNAr reaction.
- Advantage: The nitrile group is a classic bioisostere for halogens or carbonyls in this class, improving metabolic stability (blocking oxidation sites).

Visualization: Drug Discovery Workflow



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Caption: Figure 2. Divergent application of the scaffold in Oncology (KRAS) and Virology (NNRTI) workflows.

Analytical Characterization & Quality Control

To ensure the integrity of this intermediate in downstream steps, the following analytical parameters must be verified.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 10.8-11.2 ppm (s, 1H): Phenolic -OH (Exchangeable with D_2O).
 - δ 7.6-7.8 ppm (s, 1H): Aromatic proton at C6 (Ortho to CN).
 - δ 7.0-7.2 ppm (s, 1H): Aromatic proton at C3 (Ortho to OH).
 - δ 2.3-2.4 ppm (s, 3H): Methyl group at C2.
- HPLC Purity:

- Column: C18 Reverse Phase.
- Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient.
- Detection: UV at 220 nm (Nitrile absorption) and 254 nm.
- Mass Spectrometry (LC-MS):
 - Mode: ESI- (Negative Mode) is preferred due to the acidic phenol.
 - m/z: $[M-H]^- = 166.0$.

Handling, Stability, and Safety (SDS Summary)

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The phenolic group is susceptible to oxidation (turning pink/brown) upon prolonged air exposure.
- Hazards:
 - H302: Harmful if swallowed (Nitrile toxicity).[1]
 - H315/H319: Causes skin and serious eye irritation (Phenolic acidity).
 - H335: May cause respiratory irritation.
- Incompatibility: Strong oxidizing agents, strong bases (deprotonates phenol), and strong acids (hydrolysis of nitrile).

References

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